

"Structure elucidation of 5-(1,3-Thiazol-4-yl)pyridin-2-amine"

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Compound of Interest

Compound Name: 5-(1,3-Thiazol-4-yl)pyridin-2-amine

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An In-depth Technical Guide on the Structure Elucidation of **5-(1,3-Thiazol-4-yl)pyridin-2-amine** Analogues

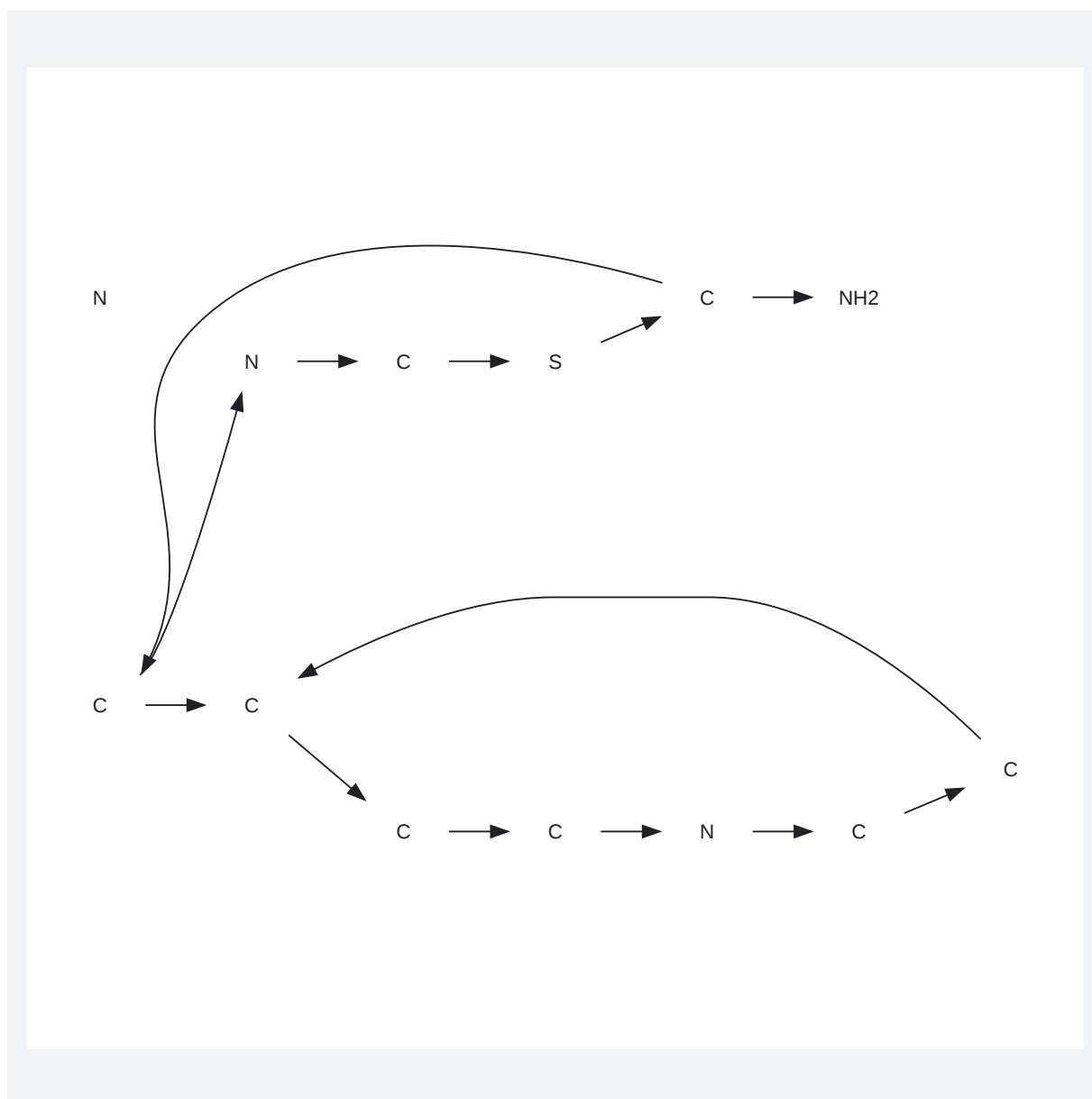
Introduction

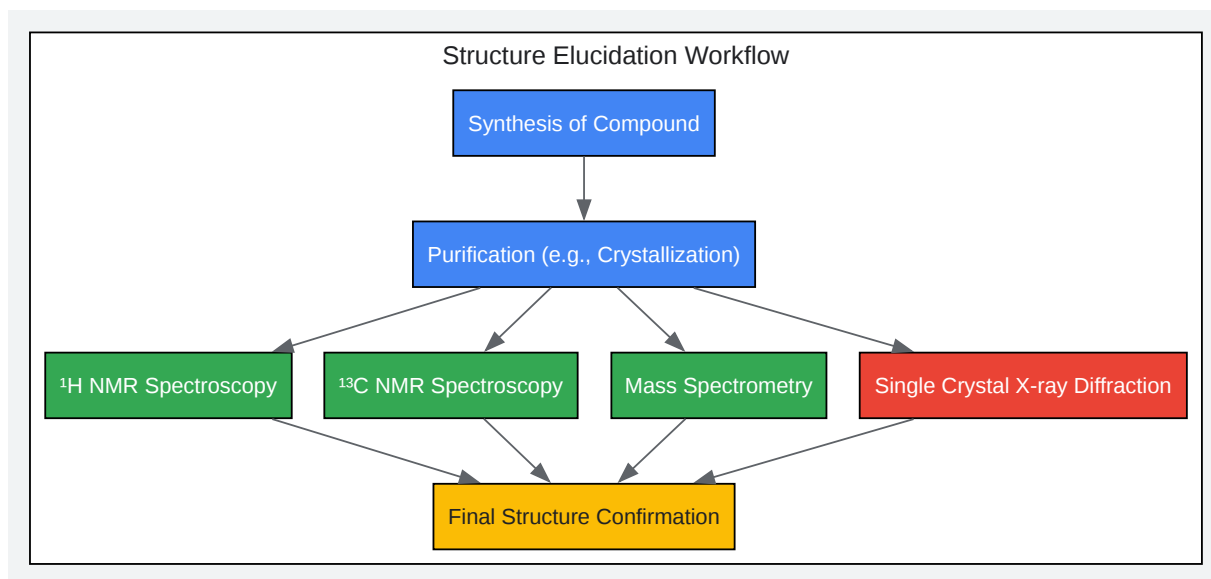
This technical guide provides a comprehensive overview of the structure elucidation of nitrogen-containing heterocyclic compounds, with a focus on a representative analogue, 5-(Pyridin-3-yl)-1,3,4-thiadiazol-2-amine, due to the limited specific data on **5-(1,3-Thiazol-4-yl)pyridin-2-amine** in the public domain. The methodologies and data presented are drawn from publicly available studies on structurally related compounds and serve as a practical guide for researchers, scientists, and drug development professionals. The principles and techniques described are broadly applicable to the characterization of novel pyridine-thiazole and pyridine-thiadiazole derivatives. These classes of compounds are of significant interest in medicinal chemistry due to their diverse biological activities, including antimicrobial and anticancer properties.^{[1][2][3]}

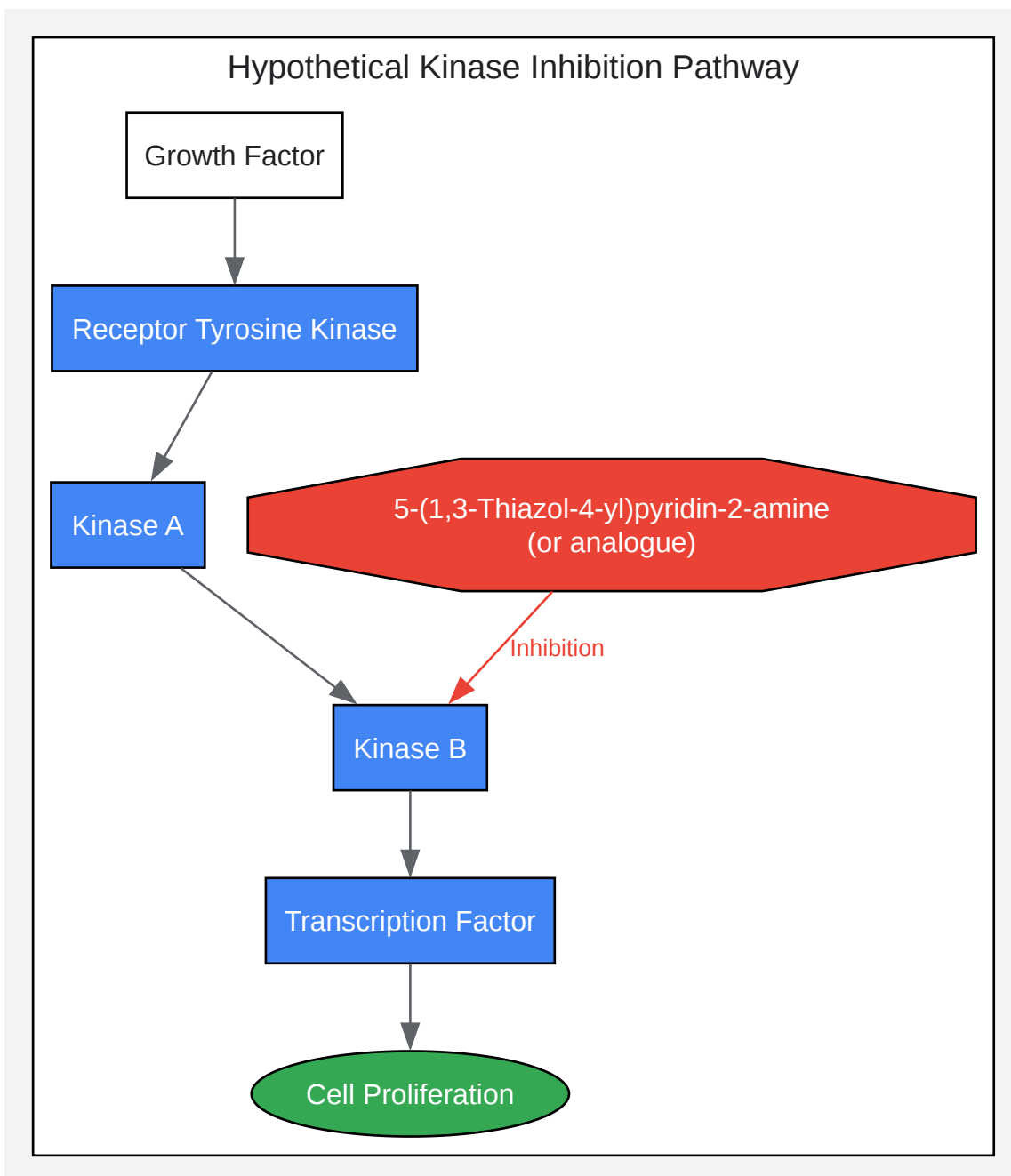
Chemical Structure and Properties

The foundational step in the elucidation of a new chemical entity is the determination of its two-dimensional structure and fundamental properties. For the representative compound, 5-(Pyridin-3-yl)-1,3,4-thiadiazol-2-amine, the molecular formula is C₇H₆N₄S.^[4]

Diagram: Chemical Structure of 5-(Pyridin-3-yl)-1,3,4-thiadiazol-2-amine







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